

Diethylphosphinic Acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Diethylphosphinic acid

Cat. No.: B1630799

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethylphosphinic acid, with the chemical formula $(C_2H_5)_2PO_2H$, is an organophosphorus compound that has garnered significant interest across various scientific disciplines.[1] Its utility spans from being a crucial intermediate in organic synthesis to applications in materials science as a flame retardant.[2][3] In the realm of medicinal chemistry, the phosphinic acid moiety is recognized for its diverse biological activities, making compounds like **diethylphosphinic acid** valuable building blocks in the design and synthesis of novel therapeutic agents.[4][5] This technical guide provides an in-depth overview of the fundamental properties of **diethylphosphinic acid**, including its physicochemical characteristics, synthesis, and purification, as well as its emerging role in drug development.

Core Properties of Diethylphosphinic Acid

A summary of the key quantitative data for **diethylphosphinic acid** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Chemical Formula	C ₄ H ₁₁ O ₂ P	[6][7][8]
Molecular Weight	122.10 g/mol	[6]
CAS Number	813-76-3	[7][8]
Appearance	Colorless liquid	[1][8]
Melting Point	18.5 °C	[1][6][8]
Boiling Point	320 °C at 760 mmHg	[1][6][8]
Density	1.050 ± 0.06 g/cm ³	[6]
pKa	3.18 ± 0.50 (Predicted)	[7]
Refractive Index	1.413	[1][8]
Solubility	Soluble in organic solvents. Salts are often soluble in water and various organic solvents.	[1][2]

Experimental Protocols

Synthesis of Diethylphosphinic Acid

Several methods for the synthesis of **diethylphosphinic acid** have been reported, primarily involving the reaction of hypophosphorous acid or its salts with ethylene, or the oxidation of diethylphosphine oxide. The following protocol is a representative method based on literature descriptions.[9][10][11]

Method: Radical Addition of Hypophosphorous Acid to Ethylene

This procedure involves the free-radical-initiated addition of hypophosphorous acid to ethylene.

Materials:

- Sodium hypophosphite monohydrate
- Anhydrous organic solvent (e.g., acetic acid)

- Acetic anhydride
- Concentrated sulfuric acid
- Ethylene gas
- Radical initiator (e.g., a peroxide or an azo compound)

Procedure:

- A mixture of sodium hypophosphite monohydrate and an organic solvent is prepared in a reaction vessel.
- Acetic anhydride is added, followed by the slow addition of an organic acid. This mixture is stirred to facilitate the formation of anhydrous hypophosphorous acid in situ.
- Concentrated sulfuric acid is carefully added to the mixture, leading to the precipitation of sodium sulfate.
- The precipitated sodium sulfate is removed by filtration to yield a solution of anhydrous hypophosphorous acid in the organic solvent.
- The solution is transferred to a pressure reactor.
- The reactor is purged with nitrogen and then pressurized with ethylene gas.
- The reaction mixture is heated to the desired temperature (typically between 70-120 °C) with vigorous stirring.
- A solution of the radical initiator in an organic solvent is added dropwise to the reactor to initiate the reaction.
- The reaction is allowed to proceed for several hours, with ethylene pressure maintained.
- After the reaction is complete, the reactor is cooled, and the excess ethylene is safely vented.

- The resulting mixture contains **diethylphosphinic acid**. The organic acid and solvent can be removed by distillation to yield the crude product.

Purification: The crude **diethylphosphinic acid** can be purified by distillation under reduced pressure or by conversion to a salt, followed by recrystallization and acidification. For recrystallization of the corresponding salts, a solvent system such as acetone-water or acetonitrile-water can be effective.^[12] The general principle of recrystallization involves dissolving the impure compound in a hot solvent and allowing it to cool slowly, whereupon the pure compound crystallizes out, leaving impurities in the solution.^{[13][14][15][16]}

Characterization of Diethylphosphinic Acid

The structure and purity of the synthesized **diethylphosphinic acid** can be confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the ethyl groups. The methylene protons (CH₂) adjacent to the phosphorus atom will appear as a multiplet due to coupling with both the methyl protons (CH₃) and the phosphorus atom. The methyl protons will appear as a triplet of doublets.
- ¹³C NMR: The carbon NMR spectrum will show two distinct signals for the methyl and methylene carbons of the ethyl groups.
- ³¹P NMR: The phosphorus NMR spectrum is a powerful tool for characterizing organophosphorus compounds.^[17] For **diethylphosphinic acid**, a single resonance is expected, and its chemical shift will be characteristic of a phosphinic acid.^[18] The spectrum is typically recorded with proton decoupling to simplify the signal to a singlet.^[18]

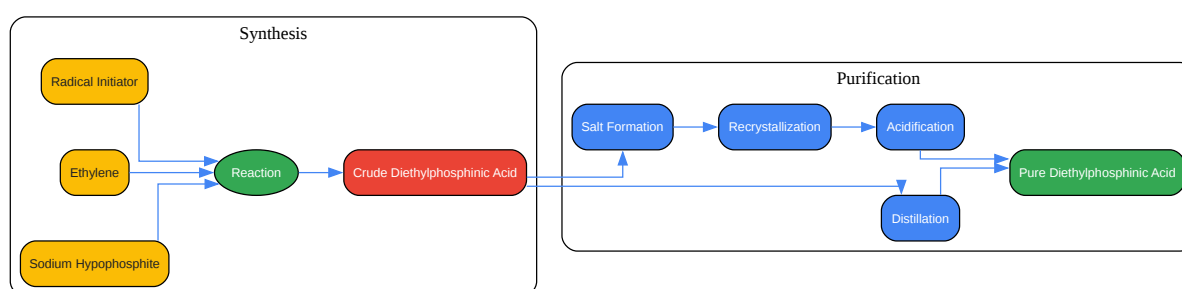
Infrared (IR) Spectroscopy: The IR spectrum of **diethylphosphinic acid** will exhibit characteristic absorption bands. Key expected vibrations include a strong P=O stretching band, a broad O-H stretching band due to the acidic proton, and C-H stretching and bending vibrations from the ethyl groups.

Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight of **diethylphosphinic acid** and to study its fragmentation pattern. The mass spectrum should

show a molecular ion peak corresponding to the molecular weight of 122.10 g/mol .

Logical Relationships and Workflows

The following diagrams illustrate the general synthesis and purification workflow for **diethylphosphinic acid**.



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Caption: General synthesis and purification workflow for **diethylphosphinic acid**.

Role in Drug Development

While specific drugs directly derived from **diethylphosphinic acid** are not prominent, the broader class of phosphinic acids plays a significant role in medicinal chemistry.^[5] These compounds are often used as intermediates in the synthesis of more complex molecules with therapeutic potential.^[19]

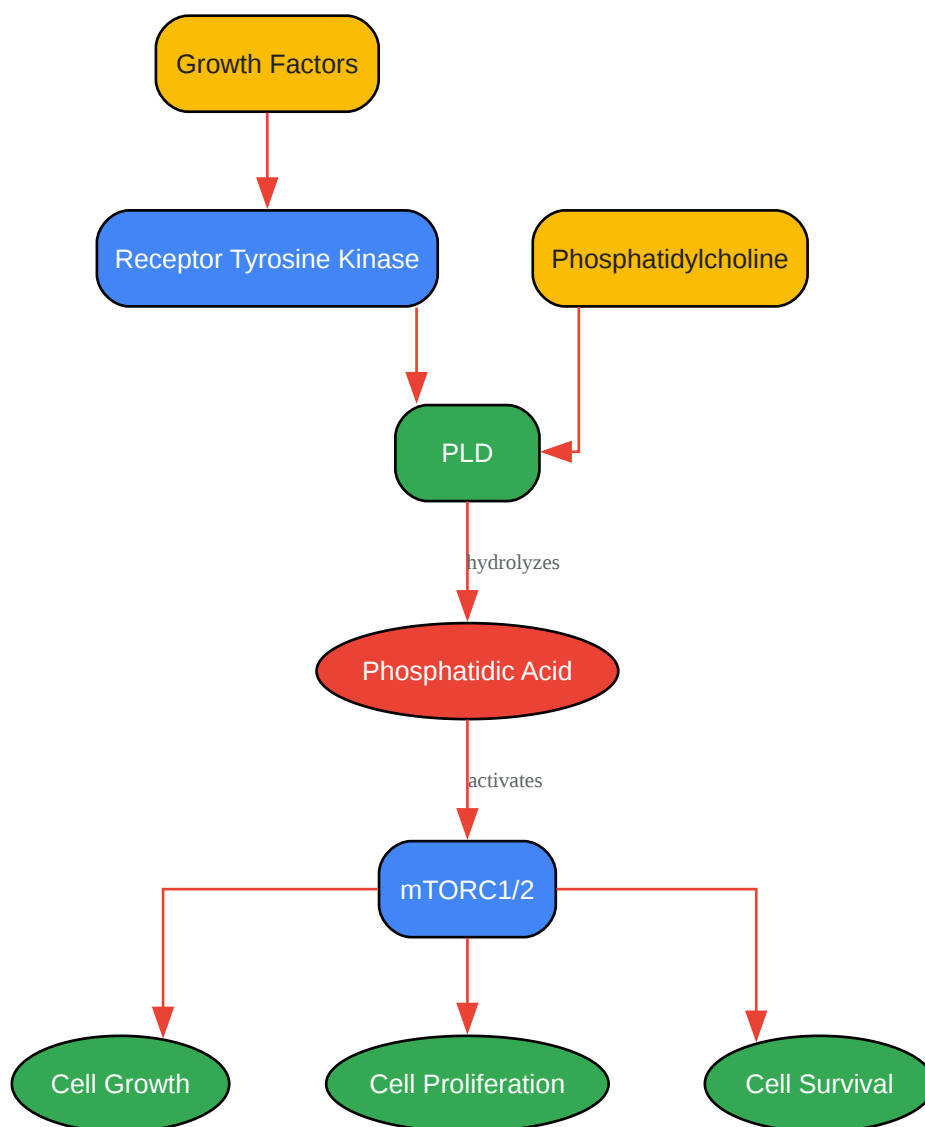
As a Synthetic Intermediate: **Diethylphosphinic acid** can serve as a starting material for the synthesis of various derivatives. The P-OH group can be esterified or converted to a phosphinic chloride, which is a reactive intermediate for the formation of P-N and P-O bonds. These reactions are fundamental in building the core structures of many biologically active compounds.^[4]

Biological Activity of Phosphinic Acids: Phosphinic acid derivatives have been investigated for a wide range of pharmacological activities, including:

- **Enzyme Inhibition:** The phosphinic acid group can act as a transition-state analog inhibitor for various enzymes, particularly proteases and metalloenzymes.[\[11\]](#)
- **Antiproliferative and Anticancer Activity:** Some phosphinic acid derivatives have shown promising results in preclinical studies for their ability to inhibit cancer cell growth.[\[20\]](#)
- **Other Therapeutic Areas:** Research has explored the potential of phosphinic acids in developing anti-inflammatory, anti-viral, and anti-bacterial agents.[\[5\]](#)

Signaling Pathways: A Note on Direct Involvement

Extensive literature searches did not reveal any direct involvement of **diethylphosphinic acid** as a signaling molecule in established cellular signaling pathways. However, to provide context for how organophosphorus compounds can participate in cellular signaling, the well-established pathway involving phosphatidic acid (a structurally related phospholipid) is illustrated below. It is crucial to note that this is for illustrative purposes only and does not imply a known function for **diethylphosphinic acid** in this or any other signaling cascade.



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Caption: Illustrative example of a signaling pathway involving a related organophosphorus compound.

Conclusion

Diethylphosphinic acid is a compound with a well-defined set of fundamental properties that make it a valuable tool in both industrial and research settings. Its synthesis and purification are achievable through established chemical procedures. While its direct role as a therapeutic agent or a signaling molecule has not been established, its importance as a synthetic intermediate for the development of new pharmaceuticals is clear. The continued exploration of

phosphinic acid derivatives holds promise for the discovery of novel drugs with a wide range of therapeutic applications. Researchers and scientists in drug development can leverage the fundamental properties and synthetic accessibility of **diethylphosphinic acid** to advance their research programs.

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